

An In-depth Technical Guide to the Molecular Weight and Density of Lactonitrile

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **lactonitrile**, specifically its molecular weight and density. This document is intended to serve as a valuable resource, offering detailed data, experimental methodologies, and a visualization of its synthesis pathway to support research and development activities.

Core Properties of Lactonitrile

Lactonitrile, also known as 2-hydroxypropanenitrile or acetaldehyde cyanohydrin, is a significant organic compound in industrial synthesis, particularly as a precursor to lactic acid and its esters.[1] A precise understanding of its molecular weight and density is crucial for accurate stoichiometric calculations, process modeling, and quality control in various applications.

Quantitative Data

The molecular weight and density of **lactonitrile** have been well-characterized and are summarized in the table below for ease of reference and comparison.



Property	Value	Conditions
Molecular Weight	71.08 g/mol	
71.079 g·mol-1		_
Density	0.9877 g/mL	at 20 °C (68 °F)
0.991 g/mL	at 20 °C	
0.982 g/mL	at 25 °C	_

Note: Minor variations in density values can be attributed to differences in measurement standards and sample purity.

Experimental Protocols

The determination of molecular weight and density for a liquid compound like **lactonitrile** can be achieved through several established experimental protocols. The following sections detail the methodologies for these key experiments.

3.1. Determination of Molecular Weight via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to determine the exact molecular weight of a compound.[2]

- Principle: This method involves the ionization of the sample molecules and their separation based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a precise determination of the molecular weight.[2]
- Instrumentation: A high-resolution mass spectrometer, such as one equipped with an
 Orbitrap detector, is typically employed for accurate mass determination.[2]
- Methodology:
 - Sample Preparation: A dilute solution of lactonitrile is prepared in a suitable volatile solvent.



- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).[3]
- Mass Analysis: The ions are accelerated into a mass analyzer, where they are separated based on their m/z ratio.
- Detection: The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- Data Analysis: The molecular weight is determined from the peak in the mass spectrum corresponding to the molecular ion.

3.2. Determination of Density via Digital Density Meter

The use of a digital density meter is a modern and accurate method for determining the density of liquids. This technique is outlined in ASTM D4052.[4][5]

- Principle: This method is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.[6] This frequency change is directly related to the density of the liquid.[6]
- Instrumentation: A digital density meter with a temperature-controlled oscillating U-tube.[7]
- Methodology:
 - Calibration: The instrument is calibrated using two standards of known density, typically dry air and deionized water.
 - Temperature Equilibration: The measuring cell is brought to the desired temperature, for instance, 20 °C.
 - Sample Injection: The lactonitrile sample is carefully injected into the U-tube, ensuring no air bubbles are present.[4]
 - Measurement: The instrument measures the oscillation period of the U-tube filled with the sample.



 Calculation: The density is automatically calculated by the instrument based on the measured oscillation period and the calibration data.

3.3. Determination of Density via Pycnometer

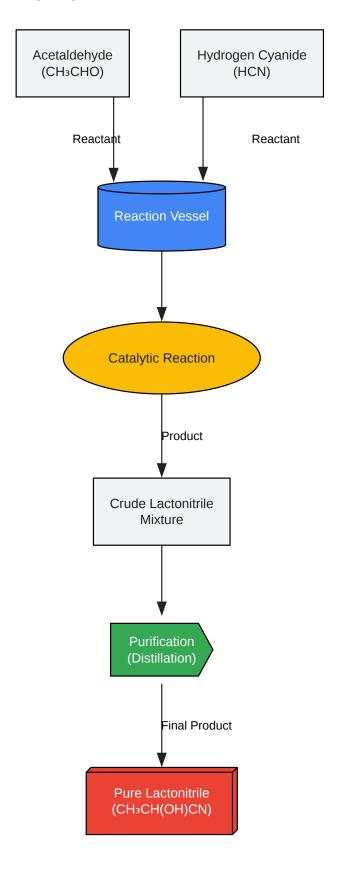
The pycnometer method is a classic and highly accurate gravimetric procedure for determining the density of liquids.

- Principle: This method involves accurately determining the mass of a known volume of the liquid. The volume is precisely defined by the pycnometer.
- Instrumentation: A pycnometer (a glass flask with a specific volume), an analytical balance, and a constant-temperature water bath.
- Methodology:
 - Cleaning and Drying: The pycnometer is thoroughly cleaned and dried.
 - Mass of Empty Pycnometer: The mass of the empty, dry pycnometer is accurately measured.
 - Filling with Sample: The pycnometer is filled with **lactonitrile**, ensuring the liquid reaches the calibration mark. Care is taken to avoid air bubbles.
 - Temperature Equilibration: The filled pycnometer is placed in a constant-temperature water bath until it reaches the desired temperature.
 - Mass of Filled Pycnometer: The pycnometer is removed from the bath, carefully dried on the outside, and its mass is measured.
 - Calibration with Water: The procedure is repeated with deionized water to accurately determine the volume of the pycnometer at the measurement temperature.
 - Calculation: The density of lactonitrile is calculated by dividing the mass of the
 lactonitrile (mass of filled pycnometer minus mass of empty pycnometer) by its volume.

Synthesis of Lactonitrile: An Experimental Workflow



Lactonitrile is commercially synthesized through the reaction of acetaldehyde with hydrogen cyanide.[1][8][9] The following diagram illustrates the workflow for this chemical synthesis.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lactonitrile Wikipedia [en.wikipedia.org]
- 2. Relative and Accurate Molecular Weight Determination Methods Creative Proteomics Blog [creative-proteomics.com]
- 3. fiveable.me [fiveable.me]
- 4. ASTM D4052 Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter - Savant Labs [savantlab.com]
- 5. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 6. knowledge.reagecon.com [knowledge.reagecon.com]
- 7. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 8. scitechnol.com [scitechnol.com]
- 9. Lactic acid Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight and Density of Lactonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165350#lactonitrile-molecular-weight-and-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com